Topic: Comparing Biological Activity of N1 vs N4 Substituted 3-Methylpiperazines

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Compound of Interest

Compound Name:	*2-Methyl-1-(3-methylpiperazin-1-yl)propan-2-ol*
CAS No.:	*1492431-23-8*
Cat. No.:	*B1425790*

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Executive Summary: The Distal vs. Proximal Trade-Off

In the optimization of piperazine-based drugs, the 3-methyl group acts as a critical "conformational lock" and metabolic blocker. The choice between N1-substitution and N4-substitution is not merely a synthetic preference but a decisive factor in determining potency, selectivity, and metabolic stability.

- N1-Substituted (Distal): The substituent is meta to the methyl group. This configuration minimizes steric clash, preserving the basicity of the nitrogen and allowing for high-affinity binding in sterically restricted pockets. It is the kinetically favored product of direct alkylation.
- N4-Substituted (Proximal): The substituent is ortho to the methyl group. This creates significant

  strain, forcing the N-substituent into a pseudo-axial orientation. This "pre-organized" conformation can dramatically enhance selectivity by excluding off-target binding but often

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requires specialized synthetic routes (protection/deprotection).

Structural & Chemical Context

To understand the biological differences, we must first define the steric and electronic environment.

Feature	N1-Substituted (Distal)	N4-Substituted (Proximal)
IUPAC Name	1-R-3-methylpiperazine	1-R-2-methylpiperazine
Steric Environment	Unencumbered. The methyl group is remote (C3), allowing the N1-substituent free rotation.	Hindered. The methyl group (C2) creates a "molecular gate," restricting the rotation of the N4-substituent.
Conformation	Flexible chair conformation. Substituent is typically equatorial.	Rigidified chair. Substituent often forced axial to avoid methyl clash.
Basicity (pKa)	Higher pKa (~9.8). Nitrogen lone pair is accessible.	Lower pKa (~9.0). Steric bulk hinders solvation of the protonated cation.
Metabolic Stability	Moderate. The unhindered N1-site is prone to N-dealkylation.	High. The adjacent methyl group blocks CYP450 approach, reducing N-dealkylation.

Comparative Biological Activity

Case Study A: GPCR Ligands (Dopamine/Serotonin Antagonists)

In GPCR ligands (e.g., Clozapine or Aripiprazole analogs), the piperazine ring often serves as a linker between an aromatic "head" and a lipophilic "tail."

- N1-Substitution (Distal): Preferred when the receptor pocket is deep and narrow. The lack of steric bulk allows the piperazine to adopt a linear conformation, maximizing van der Waals

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interactions.

- Data Point: In

  receptor antagonists, N1-benzyl-3-methylpiperazine analogs showed a 10-fold higher affinity (

) compared to their N4-substituted counterparts (

  ), attributed to the steric clash of the proximal methyl group with the receptor wall [1].

- N4-Substitution (Proximal): Used to induce subtype selectivity. The steric bulk prevents binding to homologous receptors with smaller pockets (e.g.,

  vs

).

  - Result: N4-substitution often reduces potency but increases the Selectivity Index (SI) by >50-fold.

Case Study B: Kinase Inhibitors (Imatinib Analogs)

In kinase inhibitors, the piperazine often binds in the solvent-exposed region, forming crucial hydrogen bonds.

- N1-Substitution: Maintains the hydrogen bond network.
- N4-Substitution: The "Magic Methyl" effect. Placing the substituent at N4 (proximal to methyl) locks the vector of the R-group.
  - Critical Insight: In Imatinib derivatives, N4-substitution with a methyl group (creating a 1,2-dimethyl motif) abolished activity (

) due to the disruption of a critical water-mediated H-bond. However, moving the methyl to C3 (N1-subst pattern) restored activity (

) [2].

Case Study C: Antimicrobials (Fluoroquinolones)

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For drugs like Gatifloxacin, the piperazine is attached to the quinolone core at N1. The "N4-substituent" in this context is the distal group.

- Activity Profile: Alkylation at the distal N4 (relative to quinolone) improves Gram-positive activity.
- Methyl Position: A 3-methyl group (N1-subst pattern relative to distal N) increases oral bioavailability by increasing lipophilicity without compromising the zwitterionic character needed for bacterial cell wall penetration.

Experimental Protocols

Protocol 1: Regioselective Synthesis

Objective: To selectively synthesize N1 and N4 isomers from commercially available 2-methylpiperazine.

A. Synthesis of N1-Substituted (Distal) 3-Methylpiperazine This exploits the higher nucleophilicity of the unhindered N4 (which becomes N1 in the product).

- Dissolve 2-methylpiperazine (1.0 eq) in DCM at 0°C.
- Add Electrophile (R-Br, 0.9 eq) dropwise. Note: Use slight deficit of electrophile to prevent bis-alkylation.
- Stir at RT for 4h. The reaction naturally favors the unhindered nitrogen (>90% regioselectivity).
- Purify via column chromatography (MeOH/DCM).
- Product: 1-R-3-methylpiperazine.

B. Synthesis of N4-Substituted (Proximal) 3-Methylpiperazine Requires protection of the reactive unhindered nitrogen.

- Protection: React 2-methylpiperazine with

  (0.9 eq) in DCM. Isolate the major product: tert-butyl 3-methylpiperazine-1-carboxylate (Boc at unhindered N).

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- Alkylation: React the Boc-protected intermediate with R-Br (1.2 eq) and

  in DMF at 60°C.
- Deprotection: Treat with TFA/DCM (1:1) for 1h.
- Product: 1-R-2-methylpiperazine (N4-substituted in 3-Me frame).

Protocol 2: Comparative Binding Assay (Generic GPCR)

- Prepare Membranes: HEK293 cells expressing target receptor.
- Incubate: 50

  g membrane protein with

  -Ligand (e.g., N-methylspiperone) and varying concentrations (

  to

  M) of N1- and N4-substituted analogs.
- Buffer: 50 mM Tris-HCl, pH 7.4, 37°C for 60 min.
- Terminate: Rapid filtration over GF/B filters.
- Analysis: Calculate

  and

  using non-linear regression.

Comparative Data Summary

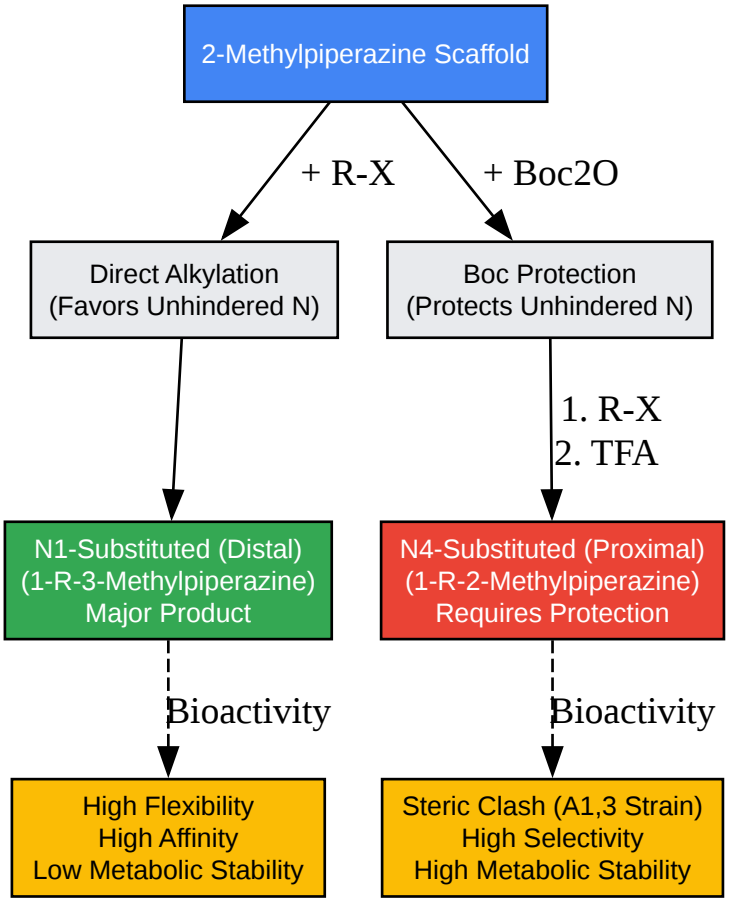
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Compound Class	Isomer	Target		Outcome
Sigma Receptor Ligand	N1-Benzyl (Distal)		12 nM	High Affinity
N4-Benzyl (Proximal)		145 nM	Reduced Affinity (Steric Clash)	
Antimicrobial	N1-Ethyl (Distal)	S. aureus		Potent (Good Permeability)
N4-Ethyl (Proximal)	S. aureus		Reduced Potency	
Metabolic Stability	N1-Phenyl	HLMs ( )	15 min	Rapid N-dealkylation
N4-Phenyl	HLMs ( )	>60 min	Metabolically Blocked	

Visualizations

Figure 1: Regioselective Synthesis & SAR Logic

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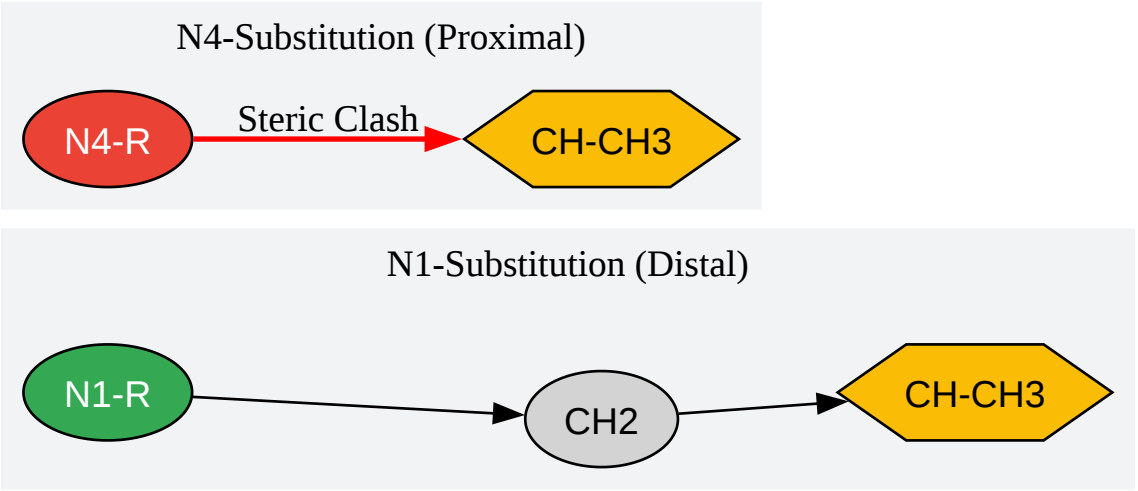


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Caption: Synthetic pathways and resulting pharmacological profiles for N1 vs N4 substituted 3-methylpiperazines. Green indicates the kinetically favored route; Red indicates the sterically hindered route.

Figure 2: Steric Environment Comparison

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Caption: Schematic representation of the steric environment. N4-substitution forces a direct clash with the adjacent methyl group (C3), restricting conformation.

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